

Application Notes and Protocols: Preparation of (Rac)-AZD6482 Stock Solution

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Compound of Interest

Compound Name: (Rac)-AZD 6482

Cat. No.: B2793369

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These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **(Rac)-AZD 6482**, a potent and selective inhibitor of phosphoinositide 3-kinase β (PI3K β). Adherence to this protocol will ensure the integrity and reliable performance of the compound in downstream applications.

Introduction

(Rac)-AZD6482 is the racemate of AZD6482, a selective inhibitor of the p110 β subunit of PI3K. [1][2][3] Due to its role in cell signaling pathways that govern cell growth, proliferation, and survival, the PI3K/Akt pathway is a key target in cancer research and other therapeutic areas. [4] AZD6482 has demonstrated antiproliferative activity and has been shown to induce apoptosis in human glioblastoma cells.[4] It also exhibits antithrombotic activity. Proper preparation and storage of (Rac)-AZD6482 stock solutions are critical for obtaining accurate and reproducible experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of (Rac)-AZD6482 is provided in the table below.

Property	Value
Synonyms	(Rac)-KIN-193
CAS Number	1173900-33-8
Molecular Formula	C ₂₂ H ₂₄ N ₄ O ₄
Molecular Weight	408.45 g/mol
Purity	≥98%

Solubility and Storage

Proper solubilization and storage are paramount to maintaining the stability and activity of (Rac)-AZD6482.

Solvent	Solubility	Storage of Stock Solution
DMSO	≥ 82 mg/mL (≥ 200.75 mM)	Aliquot and store at -20°C for up to 1 month or -80°C for up to 1 year. Avoid repeated freeze-thaw cycles.
Ethanol	~10 mg/mL	
Water	Insoluble	

Note: The use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce the solubility of the compound. To enhance solubility, warming the solution to 37°C and brief sonication in an ultrasonic bath may be employed.

Experimental Protocols

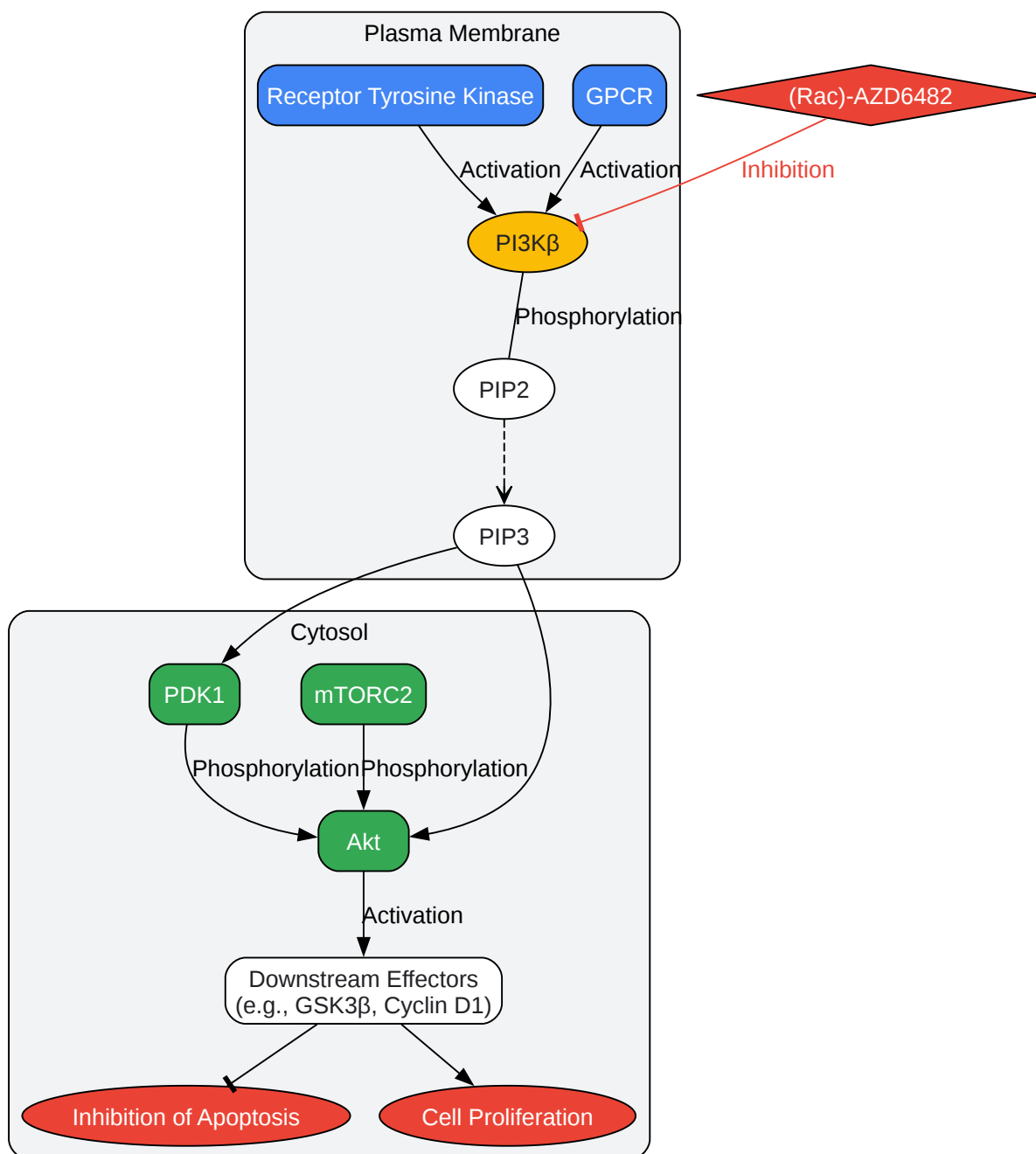
- (Rac)-AZD6482 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, disposable tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Pre-weighing Preparation: Before opening, bring the vial of (Rac)-AZD6482 powder to room temperature to prevent condensation.
- Weighing: Carefully weigh out the desired amount of (Rac)-AZD6482 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.08 mg of the compound.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM stock solution, add 1 mL of DMSO for every 4.08 mg of (Rac)-AZD6482.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and/or brief sonication can aid in dissolution. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).

For cell-based assays, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the final desired concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is not toxic to the cells (typically $\leq 0.5\%$).

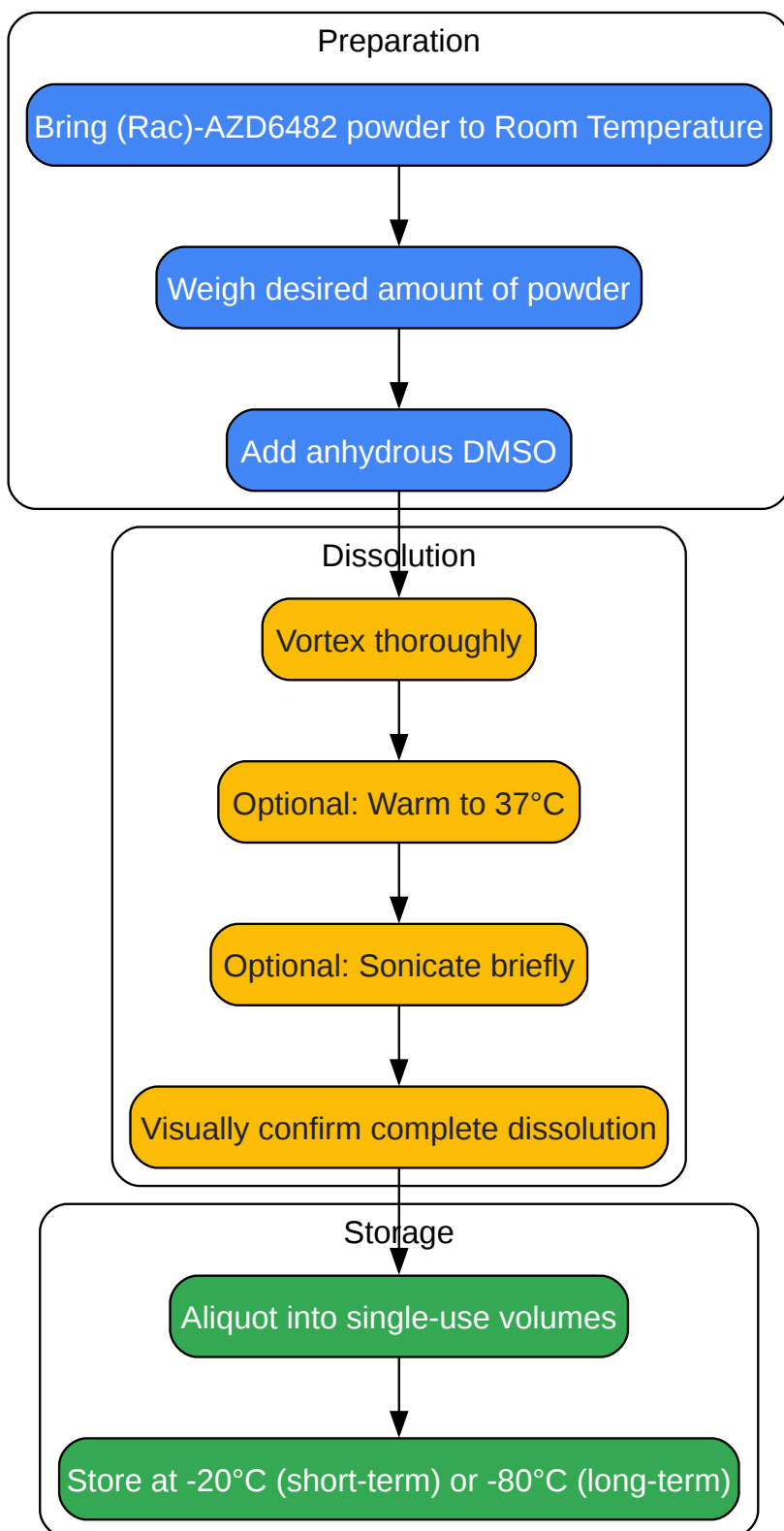
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the PI3K/Akt signaling pathway targeted by (Rac)-AZD6482 and the experimental workflow for preparing the stock solution.



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Caption: PI3K/Akt Signaling Pathway Inhibition by (Rac)-AZD6482.



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Caption: Experimental workflow for preparing (Rac)-AZD6482 stock solution.

Safety Precautions

(Rac)-AZD6482 is intended for laboratory research use only. Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment, including a lab coat, safety glasses, and gloves, when handling this compound. Avoid inhalation of dust and contact with skin and eyes. In case of contact, wash immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed information.

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